Part 1: Chemical Profile & Physicochemical Properties[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(4-Bromophenyl)piperidin-4-ol*
CAS No.:	*1226154-84-2*
Cat. No.:	*B1290532*

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The compound acts as a lipophilic scaffold with a polar "head," balancing solubility and membrane permeability in drug design.

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Property	Specification
CAS Number	1226154-84-2
IUPAC Name	1-(4-Bromophenyl)piperidin-4-ol
Molecular Formula	$C_{11}H_{14}BrNO$
Molecular Weight	256.14 g/mol
Structural Features	N-Aryl Piperidine core; 4-OH (polar), 4-Br-Phenyl (lipophilic/reactive)
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, Methanol, DCM; Sparingly soluble in water
pKa (Calc.)	~14.8 (Hydroxyl), ~2-3 (Conjugated Amine - low basicity due to N-aryl)

Part 2: Strategic Synthesis & Experimental Protocols

The synthesis of **1-(4-Bromophenyl)piperidin-4-ol** generally follows two strategic pathways: Transition-Metal Catalyzed Cross-Coupling (preferred for lab scale/high purity) and Direct Bromination (preferred for industrial scale-up).

Method A: Buchwald-Hartwig Amination (Lab Scale)

This method offers high regioselectivity and mild conditions, utilizing the reactivity difference between iodine and bromine (if using 1-bromo-4-iodobenzene) or statistical coupling with 1,4-dibromobenzene.

Reaction Logic:

- Substrates: 4-Hydroxypiperidine + 1-Bromo-4-iodobenzene.
- Catalyst: $Pd_2(dba)_3$ / Xantphos or RuPhos.

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- Base: NaOtBu or Cs_2CO_3.
- Solvent: Toluene or Dioxane.

Step-by-Step Protocol:

- Preparation: In a glovebox or under Argon, charge a reaction vial with 4-hydroxypiperidine (1.0 equiv), 1-bromo-4-iodobenzene (1.1 equiv), $Pd_2(dba)_3$ (2 mol%), and Xantphos (4 mol%).
- Activation: Add anhydrous Toluene (0.2 M concentration) and NaOtBu (1.5 equiv).
- Reaction: Seal and heat to 80–100°C for 12–16 hours. The Pd-catalyst inserts selectively into the C-I bond (weaker than C-Br), preserving the bromine handle.
- Workup: Cool to RT, filter through a Celite pad (eluting with EtOAc). Concentrate the filtrate.
- Purification: Flash column chromatography (SiO_2, Gradient: 0→5% MeOH in DCM).

Method B: Regioselective Bromination (Scale-Up)

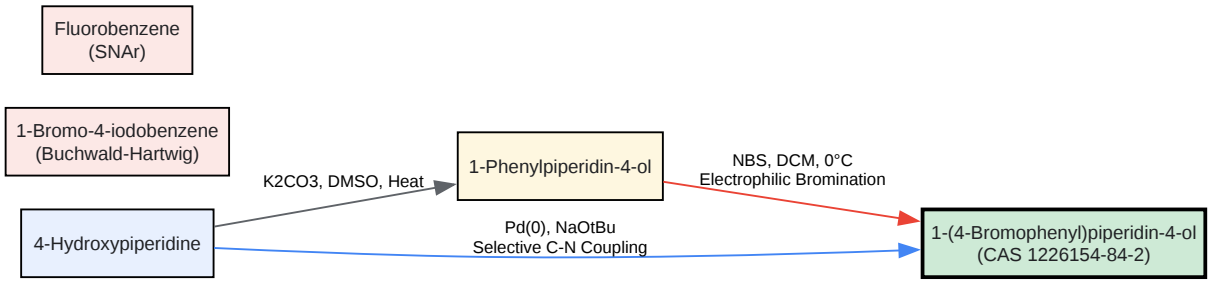
For larger batches, it is cost-effective to synthesize 1-phenylpiperidin-4-ol first, followed by electrophilic aromatic substitution.

Protocol:

- N-Arylation: React 4-hydroxypiperidine with fluorobenzene (SNAr) or bromobenzene (Ullmann coupling) to yield 1-phenylpiperidin-4-ol.
- Bromination: Dissolve the intermediate in glacial acetic acid or DCM. Add N-Bromosuccinimide (NBS, 1.05 equiv) at 0°C.
- Mechanism: The nitrogen lone pair activates the para-position, directing the bromine almost exclusively to the 4-position of the phenyl ring.
- Quench: Add aqueous sodium thiosulfate to neutralize excess bromine.

Visualization: Synthetic Pathways

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Caption: Figure 1. Convergent synthetic strategies comparing direct Pd-catalyzed coupling (top) vs. stepwise bromination (bottom).

Part 3: Medicinal Chemistry Applications[1][2]

This compound is a "privileged structure" intermediate. The piperidine ring is a common pharmacophore in CNS drugs, while the aryl bromide allows for modular library synthesis.

Divergent Library Synthesis (Suzuki-Miyaura Coupling)

The aryl bromide is the primary "handle." Researchers use this site to attach diverse biaryl systems found in:

- Kinase Inhibitors: Coupling with heteroaryl boronic acids (e.g., pyridine, pyrazole) to target ATP binding pockets.
- Antifungals: Synthesis of Posaconazole analogs where the N-aryl piperidine mimics the long lipophilic tail required for CYP51 inhibition.

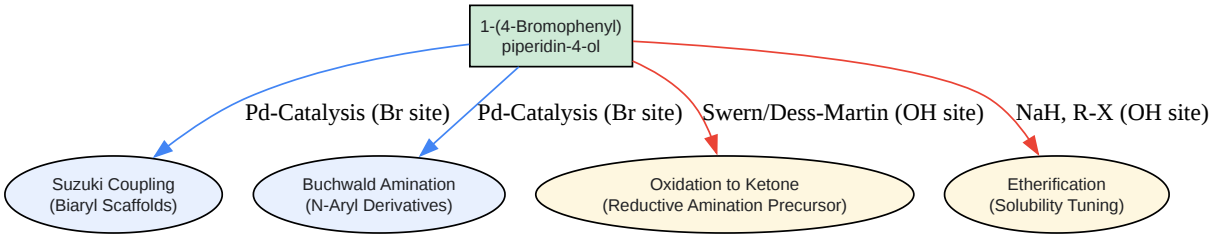
Functional Group Interconversion (FGI)

The C4-Hydroxyl group is equally versatile:

- Oxidation: Swern oxidation yields 1-(4-bromophenyl)piperidin-4-one, a precursor for reductive amination (introducing amines for GPCR binding).
- Etherification: Alkylation creates ether linkages common in antihistamines and SSRIs.

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Visualization: Divergent Utility



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Caption: Figure 2. Chemo-selective derivatization logic for generating diverse chemical libraries.

Part 4: Handling, Stability, and Safety (E-E-A-T)

Safety Profile:

- Skin/Eye Contact: Like most piperidines, this compound is an irritant.[2] The free base can cause skin burns or severe eye irritation (H315, H319).
- Sensitization: Aryl bromides can be skin sensitizers.[2] Handle with nitrile gloves.
- Inhalation: Dust may cause respiratory irritation. Use a fume hood.

Storage & Stability:

- Hygroscopicity: The hydroxyl group makes the compound slightly hygroscopic. Store in a desiccator or under inert gas (Nitrogen/Argon).
- Light Sensitivity: Aryl bromides can undergo slow photodebromination. Store in amber vials.
- Shelf Life: Stable for >2 years at 2–8°C if protected from light and moisture.

Analytical Validation:

- HPLC: Purity >98% required for biological assays.

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- 1H NMR (DMSO-d6): Look for the characteristic AA'BB' system of the para-substituted benzene (two doublets around 7.0–7.5 ppm) and the multiplet for the CH-OH proton at ~3.5–3.8 ppm.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 79341, Piperidin-4-ol. Retrieved from [Link]
- Google Patents.CN112645902A - Synthetic method of 1-(4-bromophenyl)piperidine.

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Sources

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- 2. datasheets.scbt.com [datasheets.scbt.com]
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